

L694247: Application Notes and Protocols for In-Vivo Research

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Compound of Interest

Compound Name: L694247

Cat. No.: B1673920

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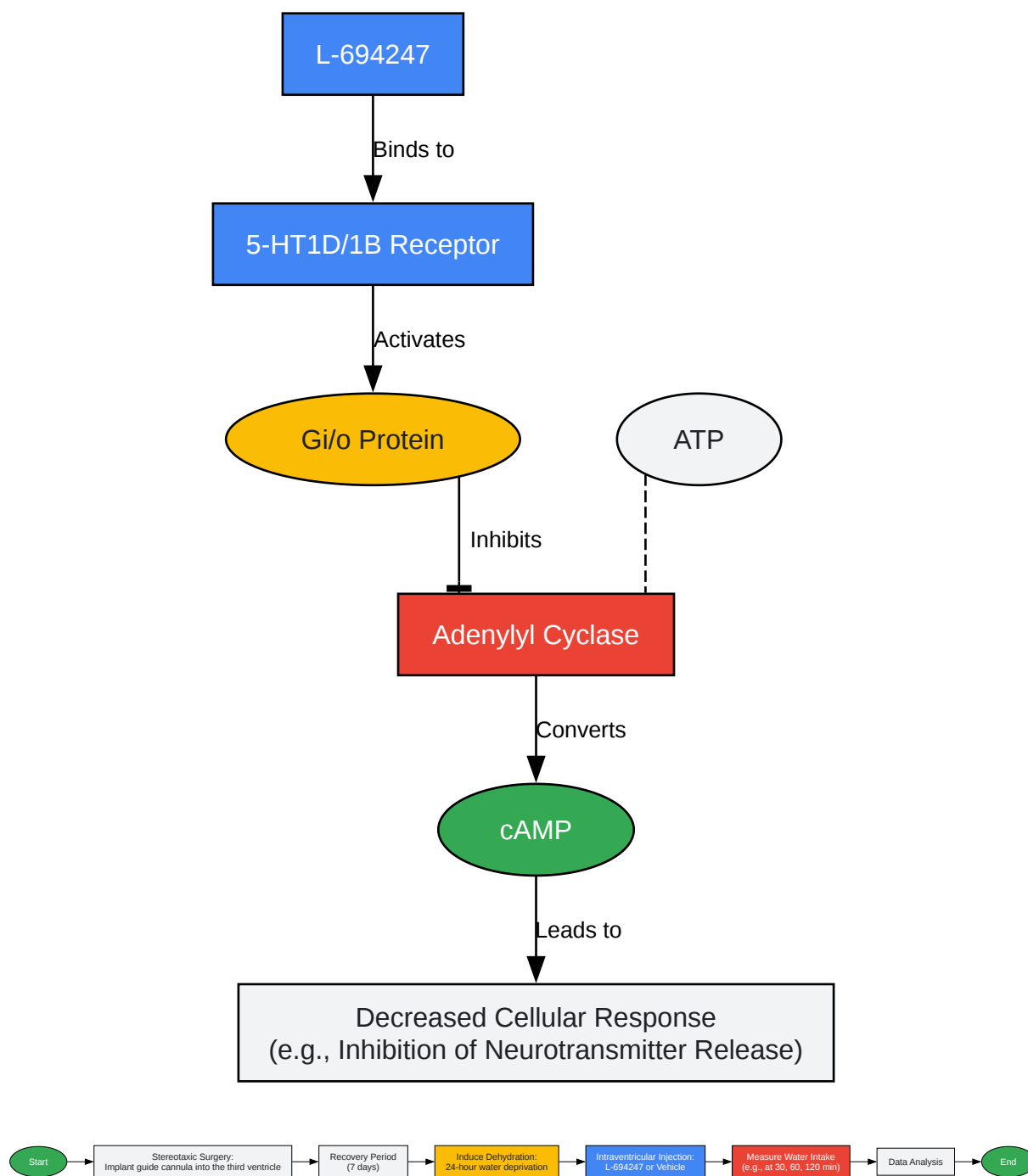
For Researchers, Scientists, and Drug Development Professionals

Introduction

L-694247 is a potent and selective serotonin receptor agonist with high affinity for the 5-HT1D and 5-HT1B subtypes.[1][2] Its mechanism of action involves the inhibition of adenylyl cyclase and potassium-evoked serotonin release, making it a valuable tool for investigating the physiological and pathological roles of these receptors.[1] This document provides detailed application notes and in-vivo experimental protocols for L-694247, designed to guide researchers in its use for preclinical studies.

Mechanism of Action

L-694247 acts as an agonist at 5-HT1D and 5-HT1B receptors. This activation leads to a cascade of intracellular events, primarily the inhibition of adenylyl cyclase, which reduces the production of cyclic AMP (cAMP). This signaling pathway is implicated in various physiological processes, including neurotransmitter release and vascular tone.



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References

- 1. L-694,247: a potent 5-HT1D receptor agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. L-694247 - Wikipedia [en.wikipedia.org]
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